

Methyl-d3 butyrate CAS number and molecular formula.

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Compound of Interest

Compound Name: Methyl-d3 butyrate

Cat. No.: B15289514

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An In-depth Technical Guide to Methyl-d3 Butyrate

For researchers, scientists, and professionals in drug development, understanding the fundamental properties and applications of isotopically labeled compounds is paramount. This guide provides a comprehensive overview of **Methyl-d3 butyrate**, a deuterated analog of methyl butyrate, covering its chemical identity, synthesis, and potential experimental applications.

Core Chemical Data

Methyl-d3 butyrate is a stable, isotopically labeled form of methyl butyrate where the three hydrogen atoms of the methyl group are replaced with deuterium. This substitution provides a distinct mass signature, making it a valuable tool in various analytical and research applications.

Property	Value	Citation
CAS Number	38666-81-8	[1]
Molecular Formula	C5H7D3O2	[1]
Molecular Weight	105.15 g/mol	[1]
Synonyms	Trideuteriomethyl butanoate	[2]
Unlabeled CAS	623-42-7	[2]

Synthesis of Methyl-d3 Butyrate

The synthesis of **Methyl-d3 butyrate** can be achieved through the reaction of methyl-d3 bromide with silver butyrate. This method results in a nearly quantitative yield of the desired product.[1]

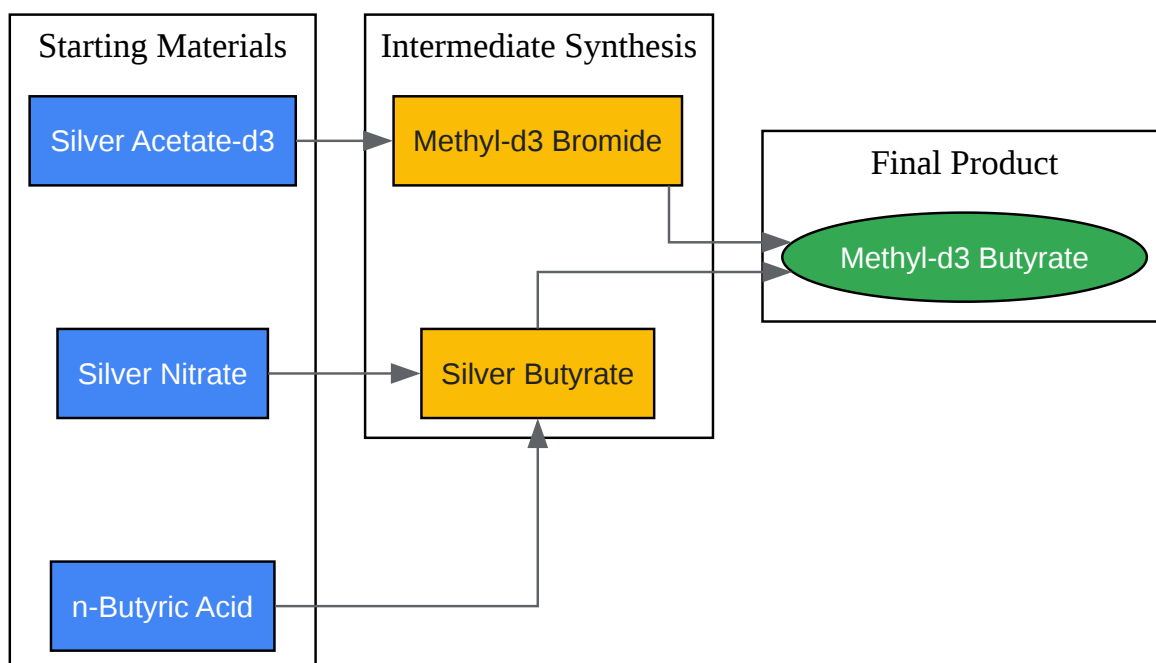
Experimental Protocol: Synthesis

A detailed experimental protocol for the synthesis of **Methyl-d3 butyrate** is outlined below, based on established chemical literature.[1]

- Preparation of Silver Butyrate:
 - Dissolve 40 g of n-butyric acid in 200 ml of water containing a sufficient amount of aqueous ammonia for neutralization.
 - In a separate vessel, dissolve 37 g of silver nitrate in 400 ml of water.
 - Add the silver nitrate solution in small portions to the stirred butyric acid solution.
 - Recrystallize the resulting silver butyrate salt from boiling water.
 - Dry the crystals over phosphorus pentoxide in a vacuum desiccator and store in an amber bottle.
- Preparation of Methyl-d3 Bromide:

- Place 34.0 g (0.2 mole) of silver acetate-d3 in a 500 ml four-necked round-bottomed flask equipped with a funnel, a thermometer, and a mechanical stirrer.
 - Slowly heat the reaction mixture to the boiling point and reflux for one to one and a half hours while passing a current of dry nitrogen.
 - The crude product is then distilled on a vacuum line through ascarite to remove any dissolved carbon dioxide and bromine.
- Esterification:
 - The purified methyl-d3 bromide is then reacted with the prepared silver butyrate.
 - The resulting **Methyl-d3 butyrate** is isolated by attaching the opened reaction tube to a Stock trap cooled in liquid nitrogen on a vacuum manifold and evacuating to a pressure of 0.1 mm.

Synthesis Workflow



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Caption: Workflow for the synthesis of **Methyl-d3 butyrate**.

Applications in Research

While specific experimental protocols for **Methyl-d3 butyrate** are not extensively detailed in publicly available literature, the use of its non-labeled counterpart, butyrate, is well-documented, particularly in studies related to gut health and immunology. Researchers can adapt these protocols by substituting standard butyrate with **Methyl-d3 butyrate** for tracer studies and metabolic flux analysis.

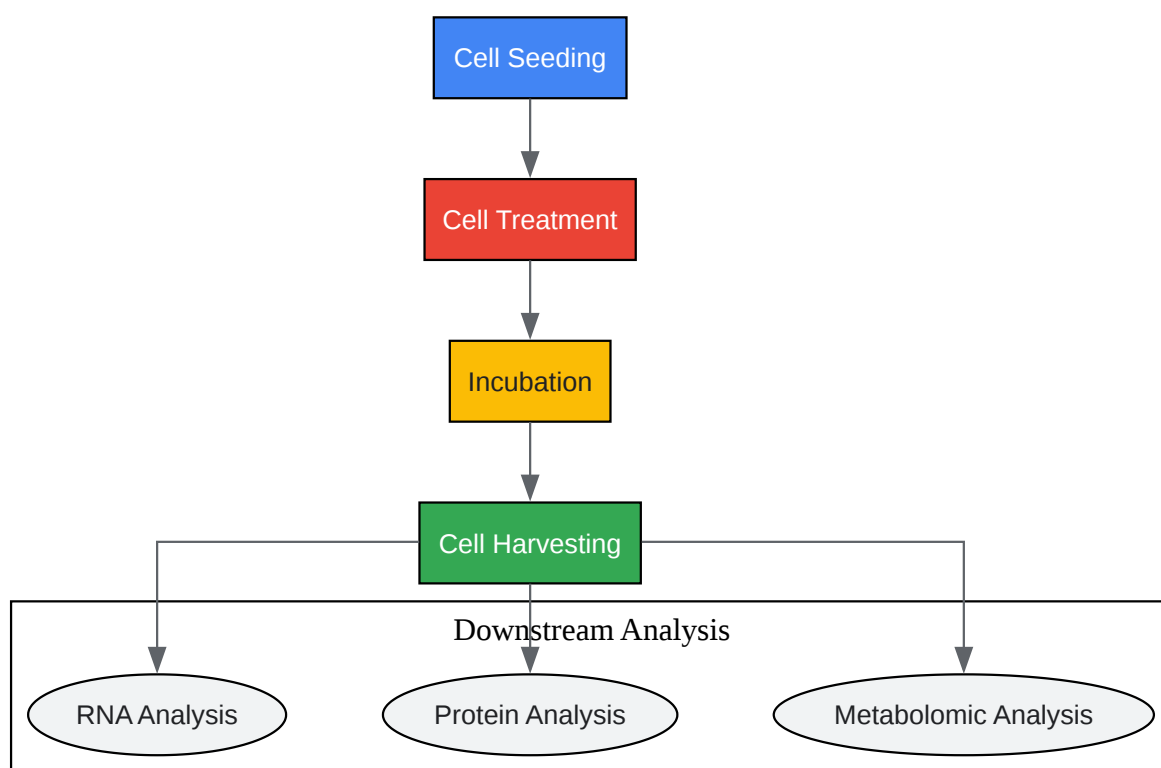
General Experimental Protocol: Cell Culture Treatment

This protocol provides a general guideline for treating cultured cells with butyrate, which can be adapted for **Methyl-d3 butyrate**.

- Cell Seeding: Plate cells (e.g., Caco-2 intestinal epithelial cells) in appropriate culture vessels and allow them to adhere and grow to the desired confluency.
- Preparation of Butyrate Solution: Prepare a stock solution of sodium butyrate (or **Methyl-d3 butyrate**) in a suitable solvent (e.g., sterile water or PBS).
- Treatment:
 - For studies investigating the synergistic effects with other compounds like 1,25-dihydroxyvitamin D3 (1,25D3), cells can be pre-treated with one compound before the addition of the other.
 - A typical treatment regimen might involve treating cells with butyrate at concentrations ranging from 20 to 100 mg/kg (in animal models, which can be translated to appropriate molar concentrations for in vitro work).^[3]
 - Incubate the cells for a specified period (e.g., 48 to 72 hours) at 37°C in a humidified incubator.^[3]
- Downstream Analysis: Following treatment, cells can be harvested for various analyses, including:

- RNA extraction and quantitative real-time PCR (RT-PCR): To analyze the gene expression of target genes, such as cytokines and antimicrobial peptides.[3]
- Protein analysis: Western blotting or ELISA to determine the protein levels of interest.
- Metabolomic analysis: Mass spectrometry-based techniques to trace the metabolic fate of the deuterated butyrate.

Logical Flow of a Cell-Based Experiment



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Caption: General workflow for a cell-based experiment.

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